

"2-Nitro-6-(pyridin-2-yl)aniline" CAS number and IUPAC name

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Nitro-6-(pyridin-2-yl)aniline

Cat. No.: B8317398

[Get Quote](#)

In-depth Technical Guide: 2-Nitro-6-(pyridin-2-yl)aniline

This document provides a comprehensive overview of the chemical compound **2-Nitro-6-(pyridin-2-yl)aniline**, including its chemical identifiers, properties, and relevant (but limited) research context. Due to the specificity of this molecule, publicly available data regarding detailed experimental protocols, specific signaling pathways, and extensive quantitative data is scarce. This guide presents the available information and outlines general methodologies applicable to similar compounds.

Chemical Identification

Identifier	Value
IUPAC Name	2-Nitro-6-(pyridin-2-yl)aniline
CAS Number	124799-43-1

Physicochemical Properties

Detailed, experimentally verified physicochemical data for **2-Nitro-6-(pyridin-2-yl)aniline** is not readily available in public databases. However, based on its chemical structure, the following properties can be inferred:

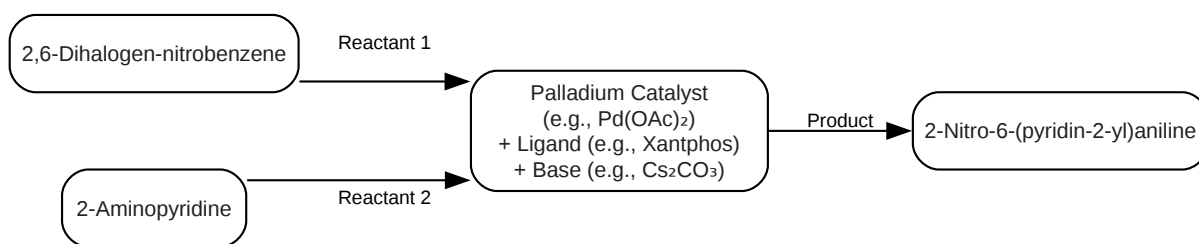
Property	Predicted Value/Characteristic
Molecular Formula	C ₁₁ H ₉ N ₃ O ₂
Molecular Weight	215.21 g/mol
Appearance	Likely a colored crystalline solid
Solubility	Expected to be soluble in organic solvents like DMSO, DMF, and alcohols. Limited solubility in water.
Reactivity	The nitro group is electron-withdrawing, and the aniline and pyridine moieties provide sites for various chemical reactions.

Synthesis and Experimental Protocols

While a specific, detailed experimental protocol for the synthesis of **2-Nitro-6-(pyridin-2-yl)aniline** is not published in readily accessible literature, a plausible synthetic route can be conceptualized based on established organic chemistry principles.

Conceptual Synthetic Workflow

A potential synthetic approach could involve a nucleophilic aromatic substitution (S_NAr) reaction.



[Click to download full resolution via product page](#)

Figure 1. A conceptual workflow for the synthesis of **2-Nitro-6-(pyridin-2-yl)aniline** via a palladium-catalyzed cross-coupling reaction.

General Experimental Protocol for Palladium-Catalyzed Cross-Coupling

The following is a generalized protocol that would require optimization for the specific synthesis of **2-Nitro-6-(pyridin-2-yl)aniline**.

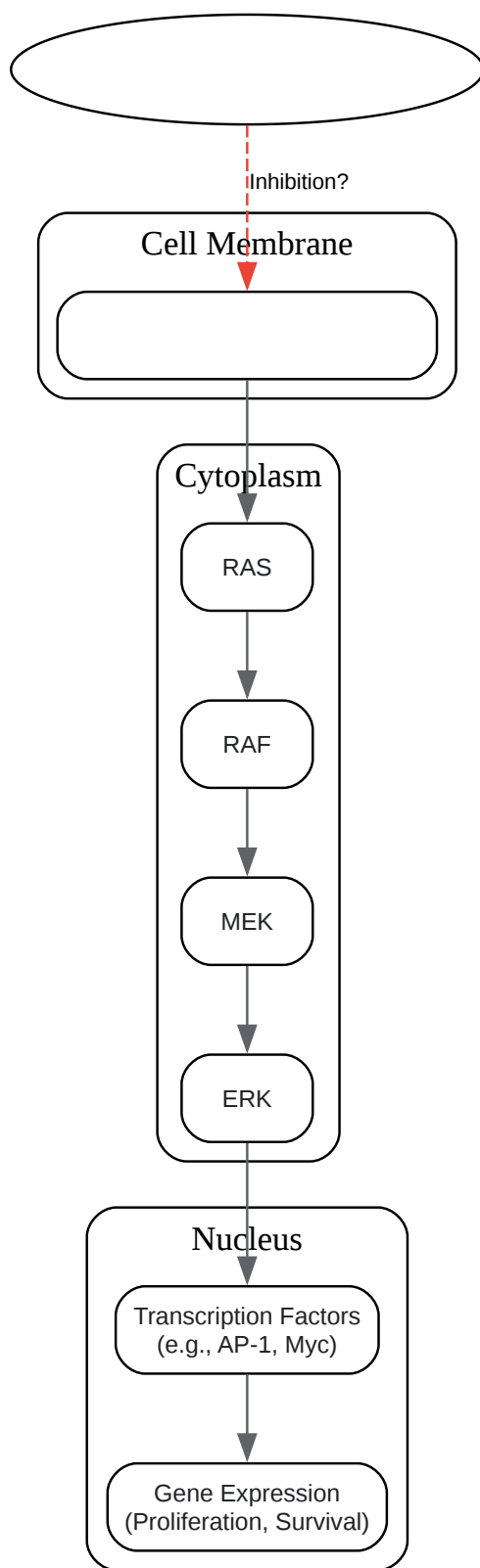
- **Reaction Setup:** To an oven-dried reaction vessel, add the palladium catalyst (e.g., Pd(OAc)₂), the ligand (e.g., Xantphos), and the base (e.g., Cs₂CO₃).
- **Reactant Addition:** Add 2,6-dihalo-nitrobenzene and 2-aminopyridine to the reaction vessel.
- **Solvent Addition:** Add an appropriate anhydrous solvent (e.g., toluene or dioxane) under an inert atmosphere (e.g., argon or nitrogen).
- **Reaction Conditions:** Heat the reaction mixture to the required temperature (typically between 80-120 °C) and stir for the necessary reaction time (monitored by TLC or LC-MS).
- **Work-up:** After the reaction is complete, cool the mixture to room temperature. Dilute with an organic solvent (e.g., ethyl acetate) and wash with water and brine.
- **Purification:** Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure. Purify the crude product by column chromatography on silica gel.
- **Characterization:** Characterize the final product using techniques such as ¹H NMR, ¹³C NMR, and mass spectrometry to confirm its identity and purity.

Potential Biological Activity and Signaling Pathways

There is no specific research detailing the biological activity or the signaling pathways directly affected by **2-Nitro-6-(pyridin-2-yl)aniline**. However, the structural motifs present in the molecule, namely the nitroaniline and pyridine rings, are found in various biologically active compounds.

Hypothesized Signaling Pathway Involvement

Given the presence of the pyridine and nitroaniline moieties, one could hypothesize potential interactions with pathways commonly targeted by such structures in drug discovery.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. ["2-Nitro-6-(pyridin-2-yl)aniline" CAS number and IUPAC name]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b8317398#2-nitro-6-pyridin-2-yl-aniline-cas-number-and-iupac-name]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com